

Essential Safety and Logistical Information for Handling Oxyphenisatin

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Compound of Interest

Compound Name: Oxyphenisatin

Cat. No.: B1678120

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This document provides critical safety protocols and logistical plans for the handling and disposal of **Oxyphenisatin**. Adherence to these guidelines is essential to ensure personal safety and mitigate environmental contamination.

Chemical and Toxicological Data

Oxyphenisatin is a chemical compound with known biological activity and associated hazards. The following table summarizes key quantitative data.

Property	Value	Source
Molecular Formula	C ₂₀ H ₁₅ NO ₃	[1][2][3]
Molecular Weight	317.34 g/mol	[1][2]
Appearance	White to off-white solid	[1]
GHS Classification	Acute Toxicity, Oral (Category 3)	[2]
Hazard Statement	H301: Toxic if swallowed	[2]
IC ₅₀ (MCF7 breast cancer cells)	0.8 µM	[1]
IC ₅₀ (T47D breast cancer cells)	0.6 µM	[1]
IC ₅₀ (HS578T breast cancer cells)	2.1 µM	[1]
IC ₅₀ (MDA-MB-468 breast cancer cells)	1.8 µM	[1]
Tolerated Dose (Mice, IP)	300 mg/kg (once daily)	[1]
Tolerated Dose (Mice, IP)	200 mg/kg (twice daily)	[1]

Operational Plan: Handling Oxyphenisatin

All handling of **Oxyphenisatin** must be conducted in a designated area, such as a chemical fume hood, to minimize inhalation exposure.

1. Personal Protective Equipment (PPE):

Due to its toxicity, a comprehensive PPE ensemble is required.

- Gloves: Wear two pairs of nitrile gloves. The outer glove should be removed and disposed of immediately after handling the compound. The inner glove should be removed upon completion of the task.[4]

- Eye Protection: Chemical splash goggles and a face shield are mandatory to protect against splashes and airborne particles.[5][6]
- Lab Coat: A disposable, low-permeability fabric lab coat with a solid front, long sleeves, and tight-fitting cuffs is required.[4]
- Respiratory Protection: If there is a risk of generating dust or aerosols, a NIOSH-approved respirator is necessary.[7]
- Footwear: Closed-toe, chemical-resistant shoes must be worn.[5]

2. Weighing and Reconstitution:

- Perform all weighing and reconstitution of solid **Oxyphenisatin** within a chemical fume hood or a glove box.
- Use anti-static weigh paper or a weighing boat to prevent dispersal of the powder.
- For reconstitution, slowly add the solvent to the solid to avoid splashing. Use a sealed container for mixing.

3. Experimental Use:

- Clearly label all solutions containing **Oxyphenisatin** with the compound name, concentration, date, and hazard symbols.
- Conduct all experimental procedures involving **Oxyphenisatin** within a chemical fume hood.
- Avoid skin contact with the compound and its solutions. If contact occurs, immediately wash the affected area with soap and water and seek medical attention.

Disposal Plan: Oxyphenisatin Waste

All waste contaminated with **Oxyphenisatin** is considered hazardous and must be disposed of accordingly.

1. Waste Segregation:

- Solid Waste: Contaminated PPE (gloves, lab coats), weigh paper, and other solid materials should be collected in a designated, labeled hazardous waste container lined with a heavy-duty plastic bag.
- Liquid Waste: Unused solutions and contaminated solvents should be collected in a separate, labeled hazardous liquid waste container. Do not mix with other chemical waste streams unless compatibility is confirmed.
- Sharps Waste: Needles, syringes, and other contaminated sharps must be placed in a designated sharps container.

2. Container Labeling:

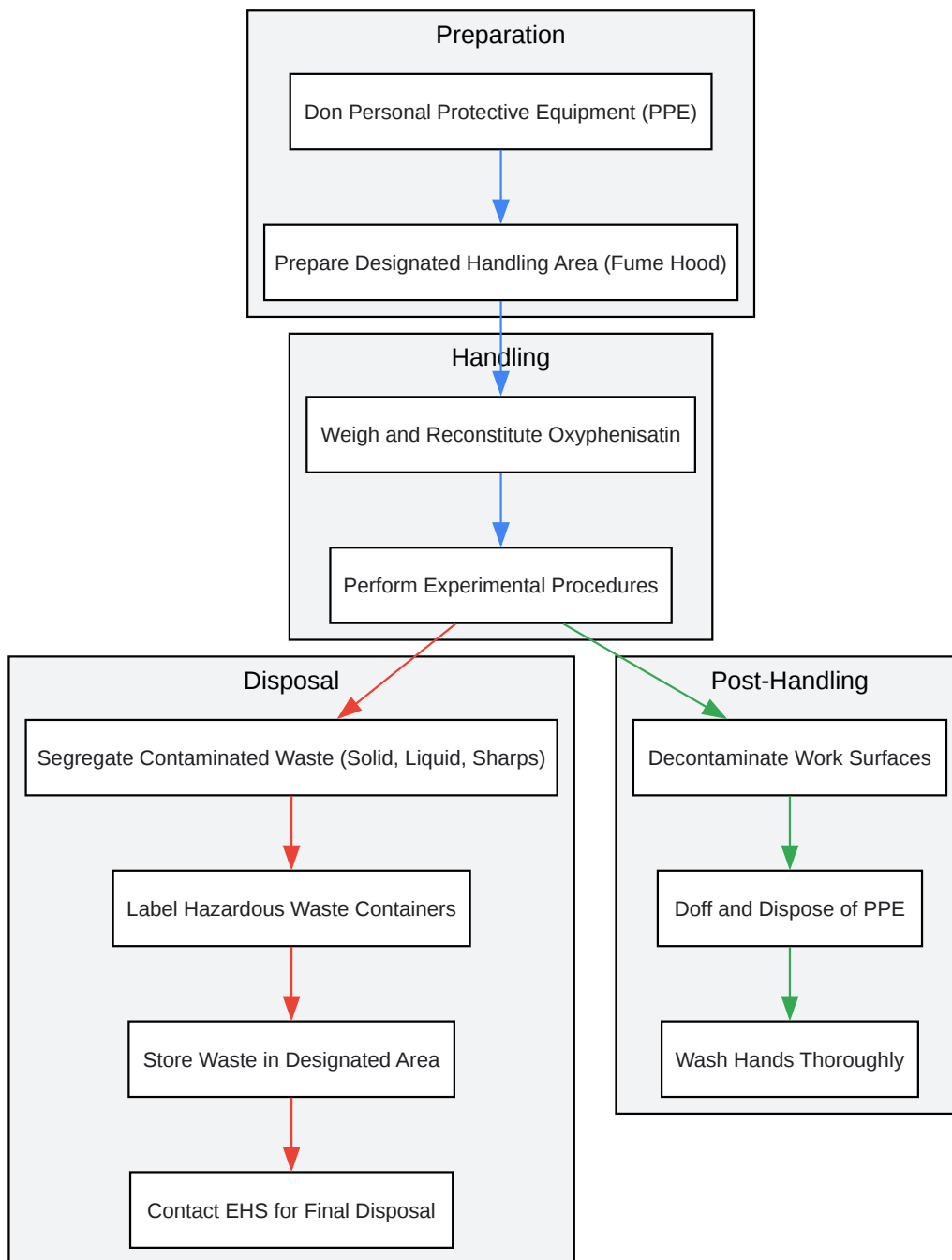
- All waste containers must be clearly labeled as "Hazardous Waste - **Oxyphenisatin**" and include the date of accumulation.

3. Final Disposal:

- Store hazardous waste in a designated, secure area away from general laboratory traffic.
- Arrange for disposal through your institution's environmental health and safety (EHS) office. Do not dispose of **Oxyphenisatin** waste down the drain or in the regular trash.^{[8][9][10]}

Workflow for Safe Handling and Disposal

Workflow for Safe Handling and Disposal of Oxyphenisatin

[Click to download full resolution via product page](#)Caption: Workflow for Safe Handling and Disposal of **Oxyphenisatin**.

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